

A Comparative Study of Nitroguanidine and Guanidine Nitrate in Propellants

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Compound of Interest

Compound Name: Nitroguanidine

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For Researchers, Scientists, and Propellant Development Professionals

Nitroguanidine (NQ) and guanidine nitrate (GN) are both nitrogen-rich energetic materials utilized in various propellant formulations. While they share a common guanidine backbone, their performance characteristics differ significantly, making them suitable for distinct applications. This guide provides an objective comparison of their key performance parameters, supported by experimental data, to aid in the selection and development of advanced propellant systems.

Executive Summary

Nitroguanidine is generally favored for applications requiring high performance and insensitivity, such as in gun propellants and insensitive munitions. It offers a higher detonation velocity and greater explosive power compared to guanidine nitrate. Guanidine nitrate, on the other hand, is a less energetic but more accessible and cost-effective option, often used in gas generants, model rocketry, and some propellant formulations where high gas output at lower temperatures is desirable.

Performance Characteristics: A Quantitative Comparison

The following tables summarize the key performance parameters of **nitroguanidine** and guanidine nitrate based on available experimental data. It is important to note that a direct side-

by-side comparative study for all parameters under identical conditions is not readily available in the literature. Therefore, the data presented is a compilation from various sources and should be interpreted with consideration for the different experimental setups.

Table 1: Physical and Chemical Properties

Property	Nitroguanidine (NQ)	Guanidine Nitrate (GN)
Chemical Formula	CH ₄ N ₄ O ₂	CH ₆ N ₄ O ₃
Molecular Weight (g/mol)	104.07	122.08
Appearance	Colorless, crystalline solid	White crystalline powder
Density (g/cm ³)	1.77	1.44
Heat of Formation (kJ/mol)	-92.4[1]	-356.0

Table 2: Detonation and Explosive Properties

Property	Nitroguanidine (NQ)	Guanidine Nitrate (GN)
Detonation Velocity (m/s)	7,650 (at 1.5 g/cm ³)[2]	3,700[3]
Detonation Pressure (GPa)	~20.9 - 30.7 (for derivatives)[4]	Not explicitly found for pure GN
Heat of Combustion (cal/g)	2,500	1,800[3]
Explosive Power (Trauzl Test, % TNT)	95 (Plate Dent Test)[3]	10[3]

Table 3: Sensitivity to Stimuli

Property	Nitroguanidine (NQ)	Guanidine Nitrate (GN)
Impact Sensitivity	Insensitive to rifle bullet impact[2]	Less sensitive than NQ[3]
Friction Sensitivity	Insensitive[2]	Less sensitive than NQ[3]

Table 4: Thermal Properties

Property	Nitroguanidine (NQ)	Guanidine Nitrate (GN)
Melting Point (°C)	239 (decomposes)[2]	214
Decomposition Temperature (°C)	~230	~250
Explosion Temperature (5 sec, °C)	232	275[3]

Table 5: Propellant Performance (Illustrative)

Property	Nitroguanidine (NQ) - based	Guanidine Nitrate (GN) - based
Specific Impulse (s)	Data not available for direct comparison	177 (monopropellant)[5]
Burning Rate	Burning rate is a function of pressure; data for direct comparison with GN not available.[6]	Burning rate is a function of pressure; data for direct comparison with NQ not found. [7][8]

Experimental Protocols

The data presented in this guide is derived from standardized experimental methods designed to characterize energetic materials. Below are detailed methodologies for key experiments.

Burning Rate Measurement (Crawford Bomb Method)

The burning rate of solid propellants is a critical parameter in rocket motor design and is often determined using a Crawford bomb, also known as a strand burner.

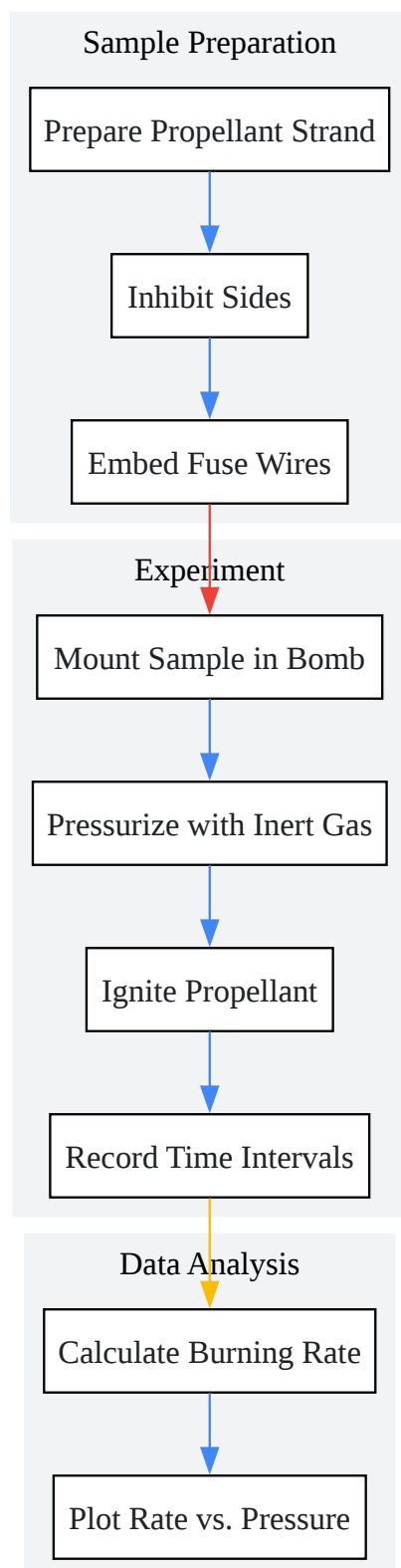
Objective: To measure the linear burning rate of a propellant strand at a constant pressure.

Apparatus:

- Crawford Bomb: A high-pressure vessel capable of withstanding the combustion pressure.
- Strand Holder: To mount the propellant sample.
- Ignition System: An electrically heated wire (e.g., nichrome) to initiate combustion.
- Timing System: Fuse wires embedded in the propellant at precise intervals, connected to a chronometer to record the time it takes for the flame front to travel between them.
- Pressure Transducer and Data Acquisition System: To monitor and record the pressure inside the bomb.

Procedure:

- A cylindrical strand of the propellant is prepared and coated with an inhibitor on its side to ensure that burning only occurs on the end surfaces.
- Fuse wires are inserted through small holes drilled into the propellant strand at accurately measured distances.
- The strand is mounted in the holder inside the Crawford bomb.
- The bomb is sealed and pressurized with an inert gas (e.g., nitrogen) to the desired test pressure.
- The ignition system is activated to start the combustion of the propellant strand.
- As the propellant burns, it ignites the fuse wires, sending electrical signals to the chronometer.
- The time intervals between the signals from consecutive fuse wires are recorded.
- The burning rate is calculated by dividing the known distance between the fuse wires by the recorded time interval.
- The experiment is repeated at various pressures to establish the burning rate as a function of pressure.



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Crawford Bomb Method Workflow

Sensitivity to Impact (BAM Fallhammer Method)

Impact sensitivity is a measure of the ease with which a material can be initiated to detonate or deflagrate by a sudden blow. The BAM (Bundesanstalt für Materialprüfung) fallhammer is a widely used apparatus for this test.

Objective: To determine the impact energy at which there is a 50% probability of initiating a reaction in the sample.

Apparatus:

- BAM Fallhammer: Consists of a steel anvil, a sample holder, and a set of drop weights (e.g., 1 kg, 5 kg, 10 kg) that can be released from varying heights.
- Sample Preparation Tools: For pressing the material into a standardized sample size.

Procedure:

- A small, precisely measured amount of the energetic material is placed in the sample holder.
- The sample holder is placed on the anvil of the fallhammer.
- A drop weight is raised to a specific height and then released, allowing it to strike the sample.
- The outcome of the impact is observed for any signs of reaction, such as a flame, smoke, or audible report.
- The "up-and-down" method is typically used to determine the 50% initiation height. This involves a series of trials where the drop height is increased after a "no-go" (no reaction) and decreased after a "go" (reaction).
- The impact energy is calculated from the drop height and the mass of the weight.

Sensitivity to Friction (BAM Friction Apparatus)

Friction sensitivity testing determines the susceptibility of a material to initiation by frictional forces. The BAM friction apparatus is a standard tool for this purpose.

Objective: To determine the frictional force at which there is a 50% probability of initiating a reaction.

Apparatus:

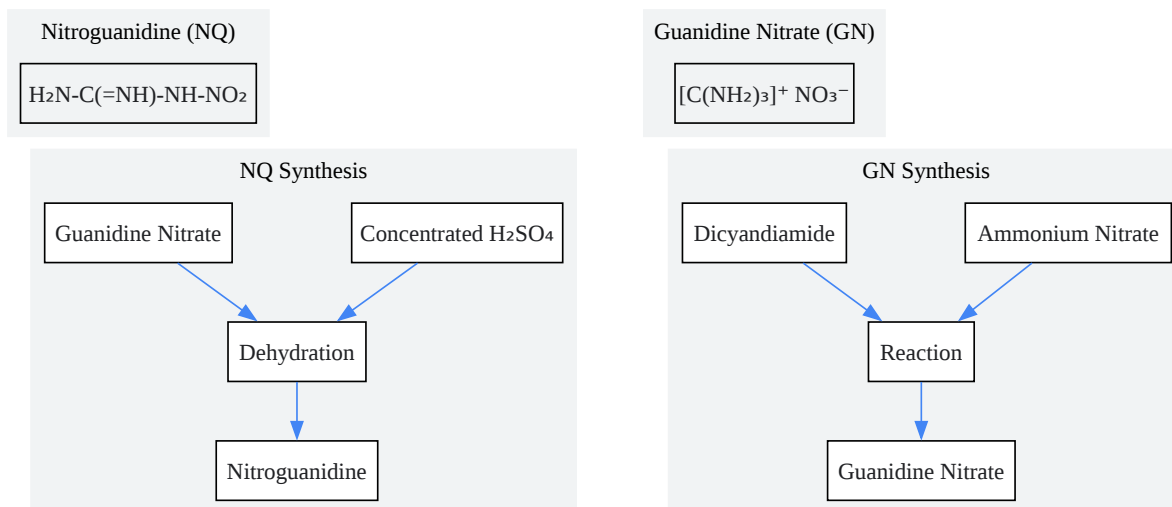
- BAM Friction Tester: Consists of a fixed porcelain pin and a movable porcelain plate. The plate is moved back and forth under the pin, which is loaded with a specific weight.
- Sample Application Tools: To apply a consistent amount of the material to the porcelain plate.

Procedure:

- A small amount of the test material is spread evenly on the porcelain plate.
- The porcelain pin is lowered onto the sample with a specific load applied by a weighted lever arm.
- The porcelain plate is then moved back and forth under the loaded pin for a set number of strokes or distance.
- The test is observed for any signs of initiation (spark, flame, crackling sound).
- Similar to the impact test, the "up-and-down" method is used to find the load at which there is a 50% probability of initiation.

Chemical Structures and Synthesis Overview

The distinct properties of **nitroguanidine** and guanidine nitrate arise from their different chemical structures.



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Chemical Structures and Synthesis Pathways

Nitroguanidine (NQ) is synthesized by the dehydration of guanidine nitrate using a strong dehydrating agent like concentrated sulfuric acid. This process introduces the nitro group ($-\text{NO}_2$) onto the guanidine backbone.

Guanidine Nitrate (GN) is produced industrially through the reaction of dicyandiamide with ammonium nitrate. It is a salt composed of the guanidinium cation $[\text{C}(\text{NH}_2)_3]^+$ and the nitrate anion NO_3^- .

Conclusion

The choice between **nitroguanidine** and guanidine nitrate in propellant formulations is dictated by the specific performance requirements of the application. **Nitroguanidine** stands out for its high energy, detonation performance, and insensitivity, making it a key ingredient in modern high-performance propellants. Guanidine nitrate, while less powerful, offers advantages in

terms of cost, high gas volume, and lower combustion temperatures, rendering it suitable for applications like automotive airbags and certain types of gas generators. This guide provides a foundational understanding of their comparative properties to assist researchers in making informed decisions for propellant design and development.

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